



Determining the Optimal Concentration of GAPDH-IN-1 for In Vitro Experiments

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Compound of Interest		
Compound Name:	GAPDH-IN-1	
Cat. No.:	B15340788	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Glyceraldehyde-3-phosphate dehydrogenase (GAPDH) is a key enzyme in the glycolytic pathway, responsible for the conversion of glyceraldehyde-3-phosphate to 1,3-bisphosphoglycerate.[1] Beyond its canonical role in metabolism, GAPDH is implicated in a multitude of cellular processes, including apoptosis, DNA repair, and cellular signaling, making it a protein of interest in various research fields.[1][2][3] The dysregulation of GAPDH activity has been associated with several pathologies, including cancer and neurodegenerative diseases.[1]

GAPDH-IN-1 is a covalent inhibitor of GAPDH that provides a valuable tool for studying the diverse functions of this multifaceted enzyme. These application notes provide detailed protocols for determining the optimal concentration of **GAPDH-IN-1** for various in vitro experiments, ensuring reproducible and reliable results.

Mechanism of Action

GAPDH-IN-1 acts as a covalent inhibitor of GAPDH. Its mechanism involves the formation of a covalent adduct with an aspartic acid residue within the active site of the enzyme. This interaction displaces the essential cofactor NAD+, leading to the inhibition of GAPDH enzymatic activity.



Quantitative Data Summary

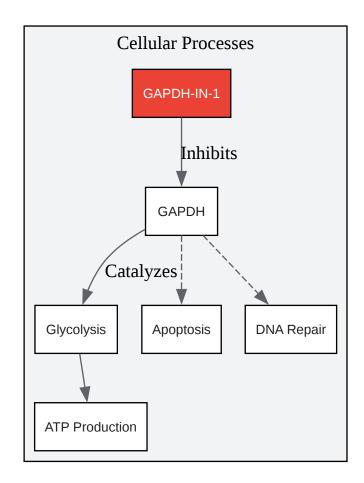
The following table summarizes the key quantitative data for **GAPDH-IN-1**, providing a starting point for experimental design.

Parameter	Cell Line	Value	Reference
IC50 (Enzymatic Activity)	HEK293 Cell Lysates	39.31 μΜ	
IC50 (Cell Viability)	HEK293 Cells	50.64 μM	-

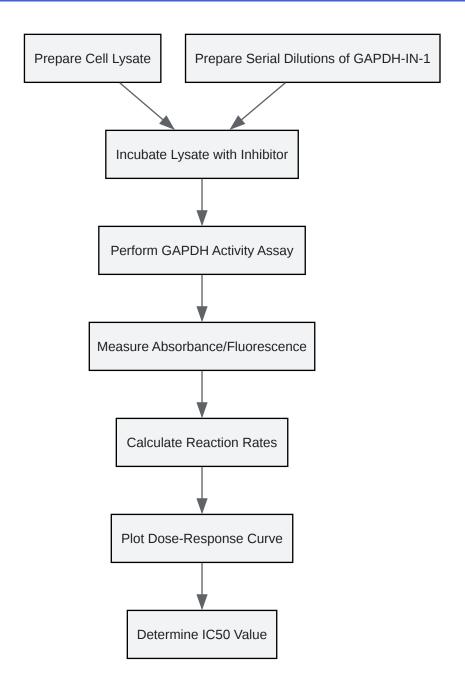
Signaling Pathway Perturbation

Inhibition of GAPDH by **GAPDH-IN-1** primarily disrupts the glycolytic pathway, leading to a reduction in ATP production. This metabolic stress can, in turn, affect various downstream signaling pathways sensitive to the cell's energy status, such as the AMPK and mTOR pathways. Furthermore, given the non-glycolytic roles of GAPDH, its inhibition may impact processes like apoptosis and DNA repair.

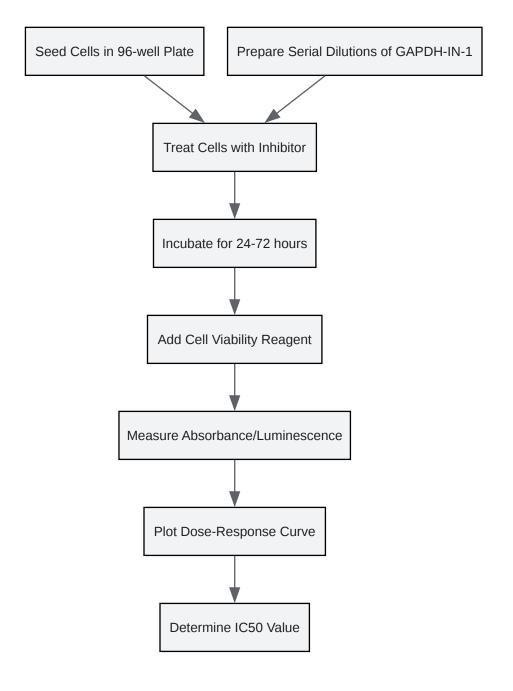












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References



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